

Spectroscopic data for 4-(Allyloxy)benzamide (NMR, IR, MS)

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Compound of Interest

Compound Name: 4-(Allyloxy)benzamide

CAS No.: 97960-35-5

Cat. No.: B2590364

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Spectroscopic Profiling and Analytical Characterization of **4-(Allyloxy)benzamide**: A Technical Guide

Executive Summary

4-(Allyloxy)benzamide is a highly versatile intermediate utilized across organic synthesis and medicinal chemistry[1],[2]. It serves as a critical structural motif in the development of analgesic agents[3] and acts as a specialized derivatization agent for synthesizing chiral stationary phases used in supercritical fluid chromatography[4]. For researchers integrating this compound into complex synthetic pipelines, rigorous spectroscopic validation is non-negotiable. This whitepaper provides an in-depth analysis of the physicochemical properties, synthesis methodologies, and definitive spectroscopic data (NMR, IR, MS) required to unambiguously characterize **4-(allyloxy)benzamide**.

Physicochemical Identity

Before initiating advanced spectroscopic workflows, baseline physicochemical parameters must be established to ensure bulk material integrity[1],[2],[5].

Property	Value
Chemical Name	4-(Allyloxy)benzamide
CAS Registry Number	97960-35-5
Molecular Formula	C ₁₀ H ₁₁ NO ₂
Molecular Weight	177.20 g/mol
Appearance	White crystalline solid
Melting Point	144–146 °C

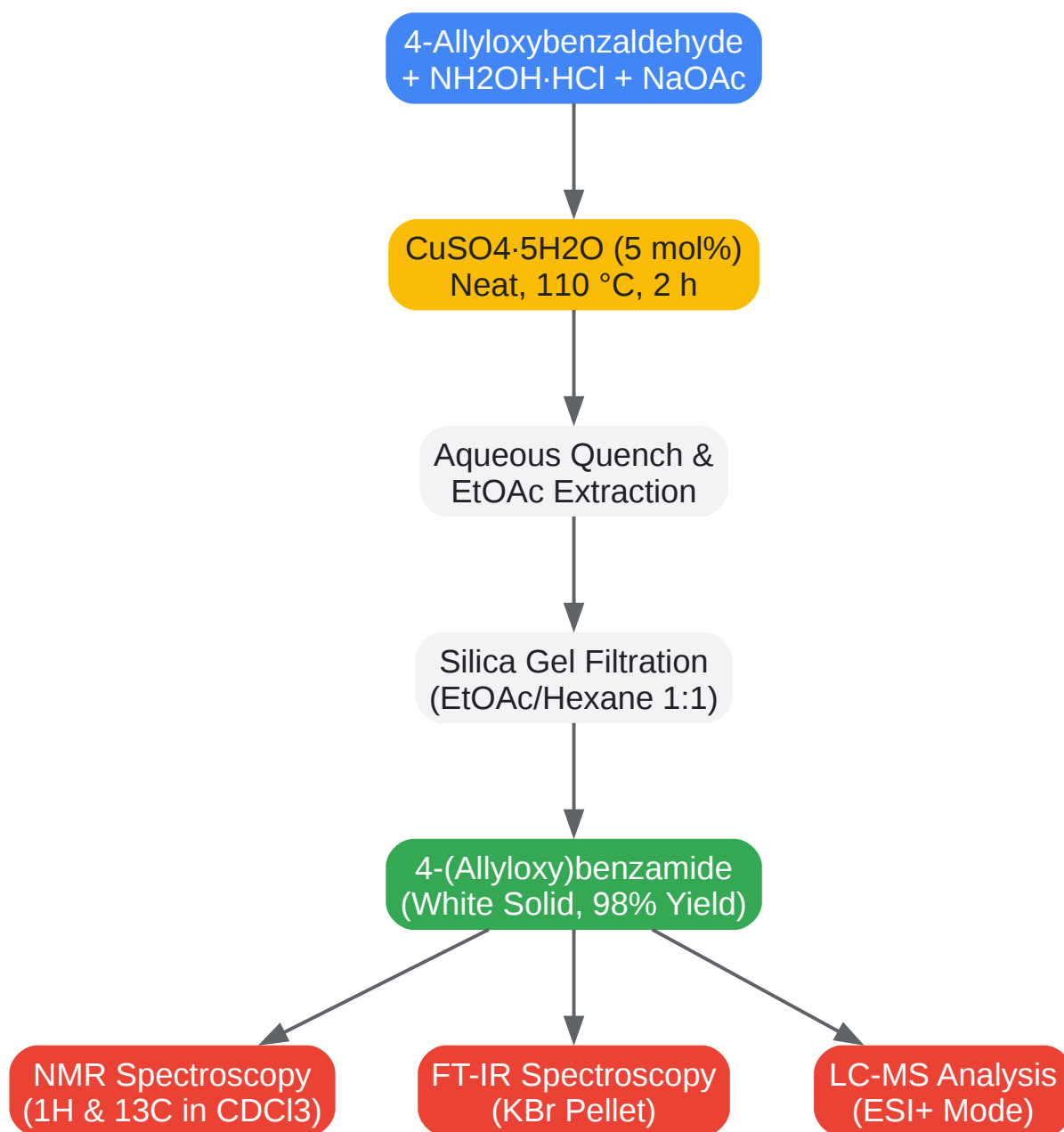
High-Fidelity Synthesis & In-Process Validation

Traditional amide syntheses often rely on harsh, moisture-sensitive acid chlorides and generate stoichiometric waste. The following self-validating protocol details a "green" synthesis of **4-(allyloxy)benzamide** directly from 4-allyloxybenzaldehyde, utilizing a Cu(II)-catalyzed rearrangement of an in situ generated aldoxime under neat conditions[6],[5].

Step-by-Step Methodology:

- Oxime Formation (In Situ): In a dried reaction vessel, intimately mix 4-allyloxybenzaldehyde (1.0 mmol), hydroxylamine hydrochloride (1.0 mmol), and sodium acetate (1.1 mmol).
 - Causality: NaOAc buffers the system, liberating free hydroxylamine from its hydrochloride salt to nucleophilically attack the aldehyde, forming the intermediate aldoxime[6].
- Catalytic Activation: Add CuSO₄·5H₂O (5 mol%).
 - Causality: The Cu(II) metal center coordinates with the oximic hydroxyl group. This Lewis acid activation lowers the activation energy required for dehydration to a transient nitrile intermediate, which is subsequently hydrated to the primary amide[6],[7].
- Thermal Condensation: Heat the neat solid mixture to 110 °C on an oil bath with vigorous stirring for 2 hours.

- Validation Check: Monitor reaction progress via Thin Layer Chromatography (TLC) using EtOAc/Hexane (1:1). The starting aldehyde (high R_f) should completely disappear, replaced by a highly polar spot indicative of the primary amide[5].
- Quench & Phase Separation: Cool the mixture to ambient temperature. Add 2 mL of deionized water and extract with ethyl acetate (3×6 mL).
 - Causality: Water quenches the catalyst and dissolves inorganic byproducts (NaOAc, NaCl, CuSO_4), while the ethyl acetate selectively partitions the target organic product[5].
- Purification: Wash the combined organic layers with brine, dry over anhydrous Na_2SO_4 , concentrate in vacuo, and pass through a short silica gel pad (60–120 mesh) using EtOAc/n-hexane (1:1).
 - Validation Check: The process yields a white solid (approx. 98% yield). Verify the melting point (144–146 °C) as a primary quality control gate before proceeding to NMR[5].



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Figure 1: Green synthesis workflow and spectroscopic validation pipeline for 4-(Allyloxy)benzamide.

Spectroscopic Characterization & Mechanistic Causality

The structural validation of **4-(allyloxy)benzamide** relies on orthogonal spectroscopic techniques. The data below is derived from standardized analytical runs[5].

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR provides the definitive map of the carbon-hydrogen framework. The ^1H and ^{13}C NMR spectra were acquired in CDCl_3 .

Table 1: ^1H NMR Assignments (400 MHz, CDCl_3)[5]

Chemical Shift (δ , ppm)	Multiplicity	J-Coupling (Hz)	Integration	Structural Assignment & Causality
7.79	dd	8.0, 1.6	2H	Ar-H (ortho to amide): Deshielded by the electron-withdrawing anisotropic effect of the carbonyl group.
6.94	d	8.8	2H	Ar-H (ortho to ether): Shielded by the electron-donating resonance (+R) of the allylic oxygen.
6.10–6.02	m	-	1H	-CH=CH ₂ (internal vinyl): Complex multiplet due to splitting by the adjacent methylene and both terminal vinylic protons.
6.00	br s	-	2H	-NH ₂ (amide): Broadened due to the quadrupolar relaxation of the ¹⁴ N nucleus (spin

Chemical Shift (δ , ppm)	Multiplicity	J-Coupling (Hz)	Integration	Structural Assignment & Causality
				I = 1) and proton exchange.
5.43	dd	17.2, 1.2	1H	=CH ₂ (terminal trans): Large J- coupling (17.2 Hz) dictated by the Karplus equation for a ~180° dihedral angle.
5.32	dd	10.4, 1.2	1H	=CH ₂ (terminal cis): Smaller J- coupling (10.4 Hz) corresponding to the ~0° dihedral angle with the internal proton.

| 4.59 | dd | 2.4, 1.6 | 2H | -O-CH₂- (allylic): Deshielded by the adjacent electronegative oxygen atom. |

Table 2: ¹³C NMR Assignments (100 MHz, CDCl₃)[5]

Chemical Shift (δ , ppm)	Carbon Type	Structural Assignment
168.9	Quaternary	Amide Carbonyl (C=O)
161.6	Quaternary	Aromatic C-O (para to amide)
132.6	Methine	Internal Vinylic Carbon (-CH=)
129.3	Methine	Aromatic CH (ortho to amide)
125.7	Quaternary	Aromatic C (ipso to amide)
118.2	Methylene	Terminal Vinylic Carbon (=CH ₂)
114.5	Methine	Aromatic CH (ortho to ether)

| 68.9 | Methylene | Allylic Methylene (-O-CH₂-) |

Fourier-Transform Infrared (FT-IR) Spectroscopy

IR spectroscopy (KBr pellet) acts as a rapid, self-validating tool to confirm functional group transformations, specifically the presence of the primary amide[5].

Table 3: Key FT-IR Vibrational Modes[5]

Wavenumber (cm ⁻¹)	Vibrational Mode	Mechanistic Causality
3371, 3170	N-H Stretch (Asym. & Sym.)	Confirms primary amide. Hydrogen bonding in the solid state shifts these bands slightly lower than in dilute solution.
1655	C=O Stretch (Amide I)	Shifted lower than an isolated ketone (~1715 cm ⁻¹) due to nitrogen lone-pair resonance increasing the C=O single-bond character.
1621	N-H Bend (Amide II)	Characteristic in-plane bending of the primary amide group.
1246, 1012	C-O-C Stretch	Asymmetric and symmetric stretching of the aryl-alkyl ether linkage.

| 939, 842 | =CH₂ & Ar-H Out-of-Plane Bend | Confirms the terminal alkene and the para-disubstituted benzene ring geometry. |

Mass Spectrometry (LC-MS)

Liquid Chromatography-Mass Spectrometry (LC-MS) utilizing positive Electrospray Ionization (ESI+) confirms the exact molecular mass.

- Observation: The spectrum yields a base peak at $m/z = 178$ [\[5\]](#).
- Causality: The molecular weight of the compound is 177.20 g/mol . The basicity of the amide nitrogen facilitates facile protonation in the ESI source, resulting in the highly stable $[M+H]^+$ pseudomolecular ion. The soft ionization nature of ESI prevents the fragmentation of the relatively fragile allylic ether bond, ensuring the parent ion remains the dominant species.

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